

An In-depth Technical Guide on 2-Bromo-1,3,4-trifluorobenzene

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Compound of Interest

Compound Name: 2-Bromo-1,3,4-trifluorobenzene

Cat. No.: B071589

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This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Bromo-1,3,4-trifluorobenzene**, a fluorinated aromatic compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Data

The essential molecular information for **2-Bromo-1,3,4-trifluorobenzene** is summarized in the table below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Citations
Molecular Formula	C ₆ H ₂ BrF ₃	[1] [2]
Molecular Weight	210.98 g/mol	[1]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.

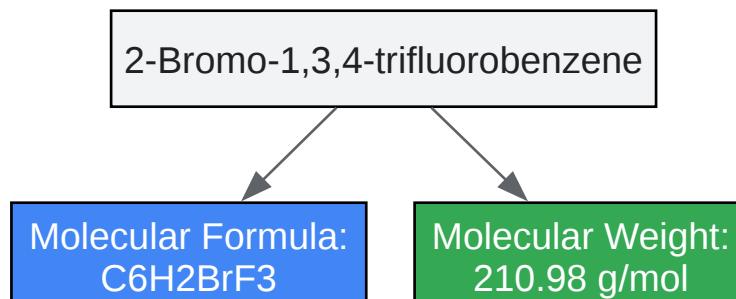


Figure 1. Molecular Properties of 2-Bromo-1,3,4-trifluorobenzene

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Figure 1. Molecular Properties of **2-Bromo-1,3,4-trifluorobenzene**

Disclaimer: This document provides a summary of key data points. Detailed experimental protocols for the determination of these properties are not included but can be found in standard analytical chemistry literature.

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References

- 1. 2-Bromo-1,3,4-trifluorobenzene | C₆H₂BrF₃ | CID 2736401 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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